

Application Notes and Protocols for Functional Assays Following DIMT1 Gene Silencing

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Compound of Interest

Compound Name: *DIMT1 Human Pre-designed
siRNA Set A*

Cat. No.: *B8144605*

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These application notes provide a comprehensive guide to designing and performing functional assays after silencing the DIMT1 gene. The protocols and data presentation formats are intended to facilitate the investigation of DIMT1's role in cellular processes and its potential as a therapeutic target.

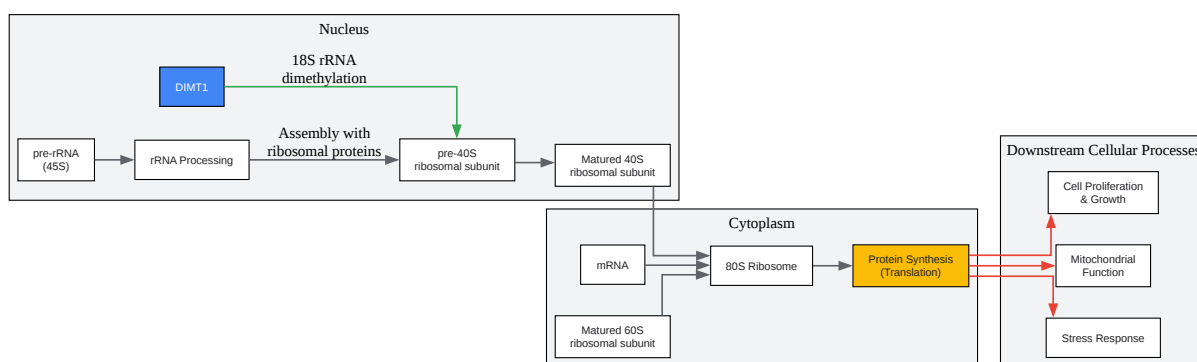
Introduction to DIMT1

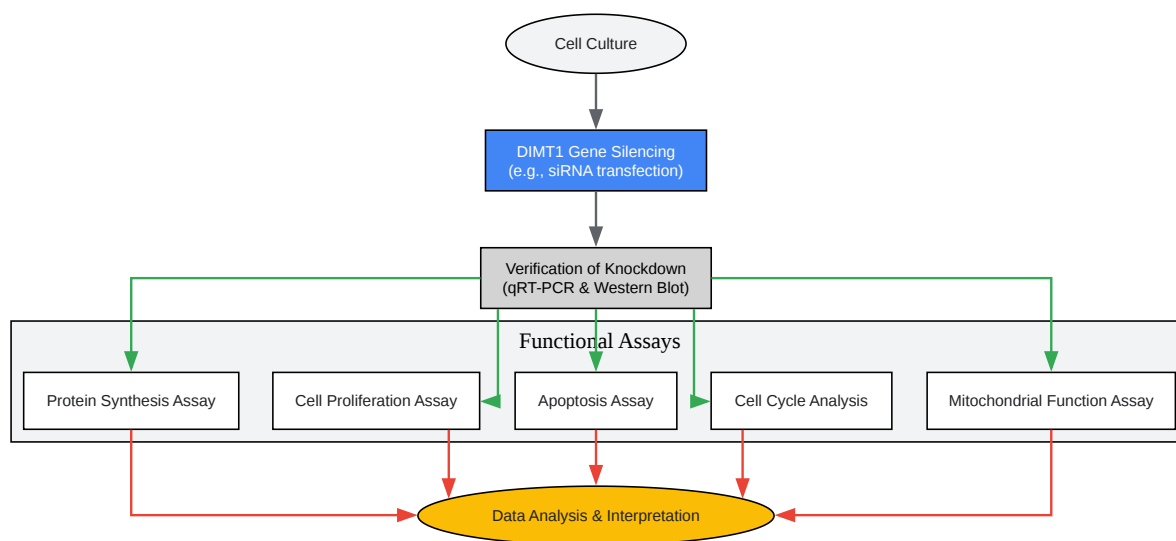
DIMT1 (DIM1 RRNA Methyltransferase And Ribosome Maturation Factor) is a crucial enzyme responsible for the dimethylation of two adjacent adenosine residues on the 18S ribosomal RNA (rRNA)[1][2]. This modification is essential for proper ribosome biogenesis and function[1][2]. Consequently, DIMT1 plays a fundamental role in protein synthesis[3][4]. Emerging research has highlighted the involvement of DIMT1 in various critical cellular processes, including mitochondrial function, insulin secretion, cell proliferation, and the regulation of lifespan[3][5]. Dysregulation of DIMT1 has been implicated in diseases such as type 2 diabetes and certain cancers, including gastric carcinoma and acute myeloid leukemia[2][3][6][7].

Gene silencing, using techniques like siRNA or shRNA, is a powerful method to investigate the functional consequences of reduced DIMT1 expression. The following sections detail a range of functional assays to characterize the phenotypic effects of DIMT1 knockdown.

Signaling Pathway Involving DIMT1

The core function of DIMT1 is intrinsically linked to the ribosome biogenesis pathway. Its activity directly impacts the maturation of the 40S ribosomal subunit, which is a cornerstone of protein translation. A disruption in this pathway has cascading effects on overall cellular function.





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